

An In-depth Technical Guide to Triazophos-D5: Supplier and Purchasing Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triazophos-D5

Cat. No.: B13436747

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For Researchers, Scientists, and Drug Development Professionals

This guide serves as a technical resource for professionals seeking to procure **Triazophos-D5** for analytical and research purposes. **Triazophos-D5** is the deuterated form of Triazophos, an organophosphate insecticide.[1][2] As a stable isotope-labeled compound, it is primarily utilized as an internal standard in quantitative analysis, particularly in chromatography-mass spectrometry techniques, to ensure the accuracy and reliability of results.[3]

Procurement and Supplier Information

Triazophos-D5 is available from several specialized chemical suppliers that provide reference standards for analytical testing. When purchasing, it is crucial to obtain a Certificate of Analysis (CoA) to verify the identity, purity, and concentration of the material.[4][5] Pricing is typically available upon request, and quantities are generally offered in milligram increments.

Table 1: Summary of **Triazophos-D5** Suppliers and Technical Data

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Available Quantities
LGC Standards	Triazophos D5 (Phenyl D5)	1773496-62-0	C ₁₂ H ₁₁ D ₅ N ₃ O ₃ PS	318.34	1 mg, 5 mg, 10 mg
HPC Standards Inc.	D5-Triazophos	1773496-62-0	C ₁₂ H ₁₁ D ₅ N ₃ O ₃ PS	318.34	1x10 mg
MedChemExpress (MCE)	Triazophos-d5	1773496-62-0	C ₁₂ H ₁₆ N ₃ O ₃ PS	Not specified	Samples available
Supelco (via SLS Ireland)	Triazophos-(phenyl-d5)	Not Specified	Not Specified	Not Specified	10 mg (Discontinued)

Note: The molecular formula for **Triazophos-D5** provided by LGC Standards and HPC Standards Inc. (C₁₂H₁₁D₅N₃O₃PS) accurately reflects the deuteration on the phenyl group. Data should always be confirmed with the supplier's Certificate of Analysis.

Experimental Protocols and Methodologies

Detailed, specific experimental protocols for **Triazophos-D5** are not typically provided by suppliers. As an analytical standard, its application is dependent on the specific matrix (e.g., water, soil, biological tissue) and the analytical instrumentation being used. Researchers are expected to develop and validate their own analytical methods based on established scientific literature and guidelines.

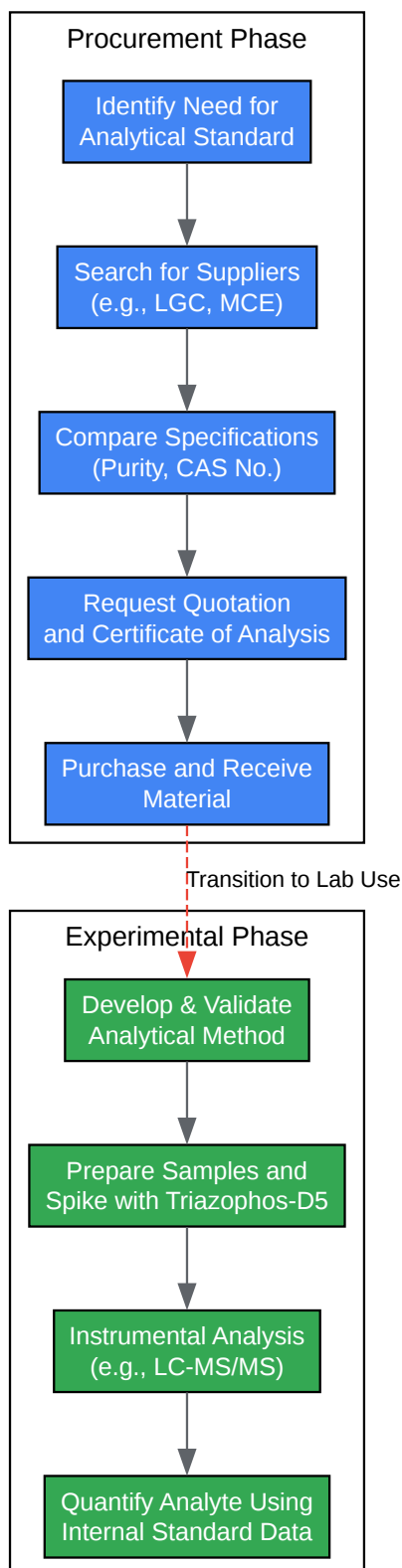
A general workflow for the use of **Triazophos-D5** as an internal standard in a quantitative analysis, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), would involve the following steps:

- **Sample Preparation:** The sample of interest is extracted to isolate the target analyte (unlabeled Triazophos).

- Internal Standard Spiking: A precise and known amount of **Triazophos-D5** is added to the sample extract.
- Instrumental Analysis: The spiked extract is injected into the GC-MS or LC-MS system.
- Data Analysis: The signal intensity of the target analyte is measured relative to the signal intensity of the **Triazophos-D5** internal standard. This ratio is used to calculate the concentration of the analyte in the original sample, correcting for any sample loss during preparation or variations in instrument response.

Logical Workflow for Procurement and Use

The process of acquiring and utilizing an analytical standard like **Triazophos-D5** follows a structured workflow from initial identification of need to final data analysis.



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Caption: Workflow for Analytical Standard Procurement and Use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Triazophos-D5: Supplier and Purchasing Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13436747#triazophos-d5-supplier-and-purchasing-information]

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